

Personal protective equipment for handling HSD17B13-IN-8

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Compound of Interest

Compound Name: HSD17B13-IN-8

Cat. No.: B12376290

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Essential Safety and Handling Guide for HSD17B13-IN-8

This guide provides crucial safety and logistical information for the handling and disposal of **HSD17B13-IN-8**, a potent and selective 17 β -Hydroxysteroid dehydrogenases 13 (HSD17B13) inhibitor used in nonalcoholic fatty liver disease (NAFLD) research.^{[1][2]} Researchers, scientists, and drug development professionals should adhere to these procedural guidelines to ensure personal safety and proper management of this chemical compound.

Personal Protective Equipment (PPE)

Given that **HSD17B13-IN-8** is a small molecule inhibitor, it should be handled with caution to avoid potential exposure. The following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Specification
Hand Protection	Disposable Nitrile Gloves	Two pairs of chemotherapy-grade gloves that meet the American Society for Testing Materials (ASTM) D6978 standard are required. The inner glove should be worn under the gown cuff and the outer glove over the cuff.[3]
Body Protection	Disposable Gown	A disposable, back-closing, long-sleeved gown made of a material resistant to chemical permeation, such as polypropylene, is required. Gowns should be changed every two to three hours or immediately if contaminated.[3]
Eye and Face Protection	Safety Goggles	Chemical splash goggles are required to protect against potential spills or splashes. Standard safety glasses with side shields are not sufficient. [3] A face shield should be worn over safety goggles when there is a significant risk of splashing.[4]
Respiratory Protection	N95 Respirator	An N95 surgical respirator mask that has been properly fit-tested is required to protect against airborne particles. A standard surgical mask does not provide adequate respiratory protection.[3]

Foot Protection

Closed-toe Shoes and Shoe
Covers

Appropriate shoes that cover the entire foot are necessary. Two pairs of shoe covers must be worn when handling hazardous drugs.^[3]^[4]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Designate a specific area for handling **HSD17B13-IN-8**, preferably within a certified chemical fume hood or a powder hood (Compounding Primary Engineering Control, C-PEC).
- Assemble all necessary materials, including the chemical, solvents, consumables, and waste containers, within the designated area before starting.
- Ensure a chemical spill kit is readily accessible.

2. Donning PPE:

- Follow the proper sequence for donning PPE: shoe covers, inner gloves, gown, outer gloves, head/hair cover, mask, and goggles/face shield.

3. Compound Handling:

- Weighing: If weighing the solid compound, perform this task within a ventilated enclosure to minimize inhalation of airborne particles.
- Dissolving: When preparing a stock solution (e.g., in DMSO), add the solvent to the vial containing the compound slowly to avoid splashing.^[2] **HSD17B13-IN-8** stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]
- Pipetting: Use filtered pipette tips to prevent aerosol contamination.

4. Post-Handling:

- Decontaminate all surfaces and equipment used with an appropriate cleaning agent.

- Segregate all waste generated during the handling process into designated hazardous waste containers.

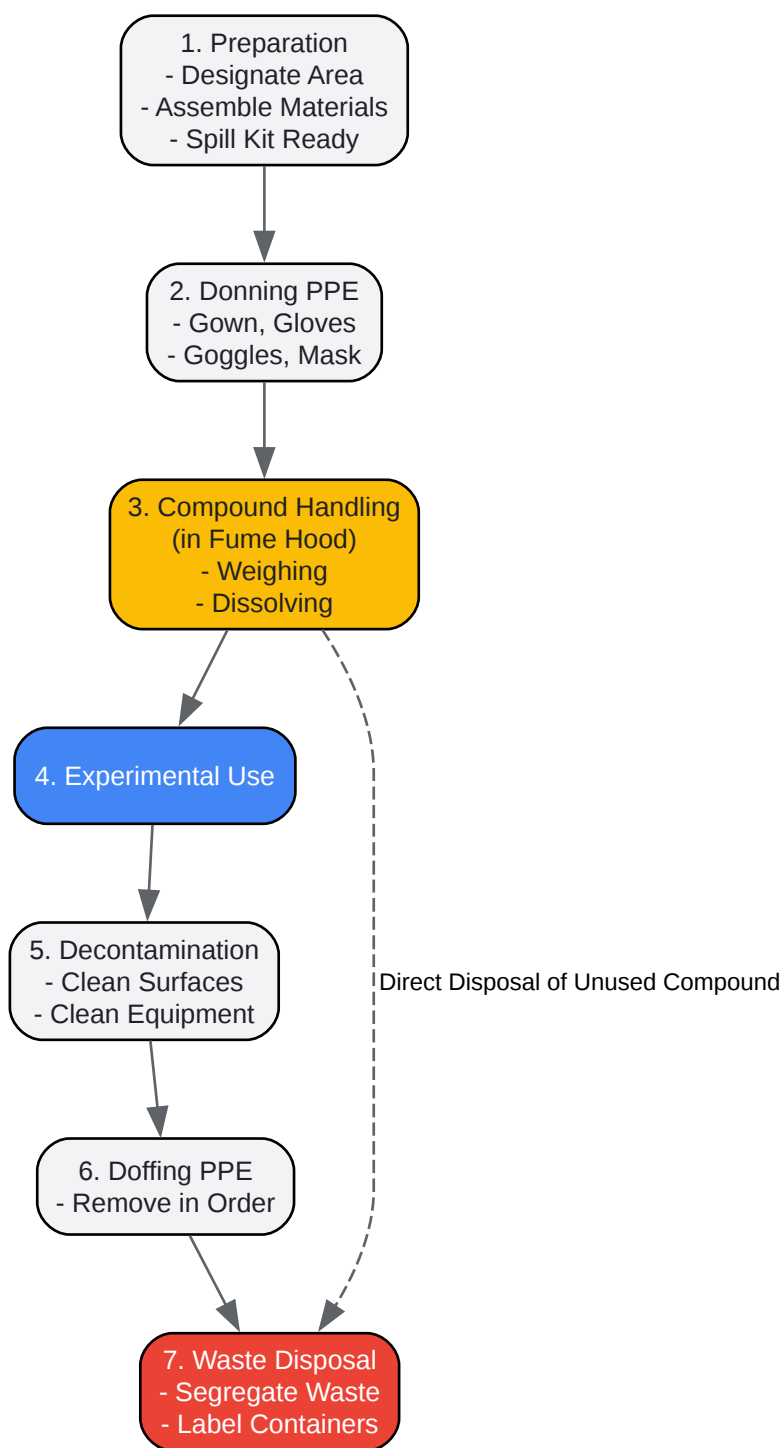
Disposal Plan

Proper disposal of **HSD17B13-IN-8** and associated contaminated materials is critical to prevent environmental contamination and ensure safety.

Waste Type	Disposal Container	Disposal Procedure
Unused Compound	Original or clearly labeled, sealed container	Dispose of as hazardous chemical waste according to institutional and local regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Labeled hazardous waste bag or sharps container	Place all contaminated disposable items into a designated, sealed container for hazardous waste.
Contaminated PPE	Labeled hazardous waste bag	All disposable PPE (gloves, gown, shoe covers, etc.) must be removed in the designated area and disposed of as hazardous waste immediately after handling the compound. [3]
Liquid Waste (e.g., stock solutions)	Labeled, sealed hazardous liquid waste container	Collect all liquid waste containing HSD17B13-IN-8 in a compatible, leak-proof container for chemical waste disposal.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **HSD17B13-IN-8**, from preparation to disposal.



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Caption: Workflow for safe handling of **HSD17B13-IN-8**.

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